

Sorbic Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sorbic chloride

Cat. No.: B051722

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Introduction

Sorbic chloride, also known as sorboyl chloride or trans,trans-2,4-hexadienoyl chloride, is a reactive acyl chloride derived from sorbic acid. Its conjugated diene structure and reactive carbonyl group make it a versatile reagent in organic synthesis, enabling the introduction of the sorboyl moiety into a variety of molecules. This guide provides an in-depth overview of **sorbic chloride**, including its chemical identifiers, physical and chemical properties, synthesis, and key applications with detailed experimental insights.

Core Identifiers and Properties of Sorbic Chloride

Sorbic chloride is a colorless to yellow liquid that is classified as a dangerous good for transport due to its corrosive nature.^[1] It is soluble in water and dichloromethane.^[2]

Identifier	Value	Reference
CAS Number	2614-88-2	[1][3][4][5][6]
Molecular Formula	C ₆ H ₇ ClO	[1][6]
Molecular Weight	130.57 g/mol	[1][6]
Alternate Names	Sorboyl chloride; trans,trans- 2,4-Hexadienoyl chloride; Sorbic acid chloride	[1][2]
UN Number	3265	[5]

A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Appearance	Colorless to yellow liquid	[2]
Purity	≥80% (GC)	[2]
Boiling Point	64-68 °C	[7]
Density	1.0666 g/cm ³	[5]
Flash Point	0 °C	

Synthesis of Sorbic Chloride

Sorbic chloride is most commonly synthesized from sorbic acid by reaction with a chlorinating agent, such as thionyl chloride (SOCl₂).

Experimental Protocol: Synthesis from Sorbic Acid with Thionyl Chloride

This procedure outlines the laboratory-scale synthesis of **sorbic chloride** from sorbic acid using thionyl chloride.

Materials:

- Sorbic acid
- Thionyl chloride (SOCl_2)
- Dry dichloromethane (DCM) or another suitable inert solvent
- Round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with CaCl_2)
- Magnetic stirrer and stir bar
- Heating mantle
- Rotary evaporator

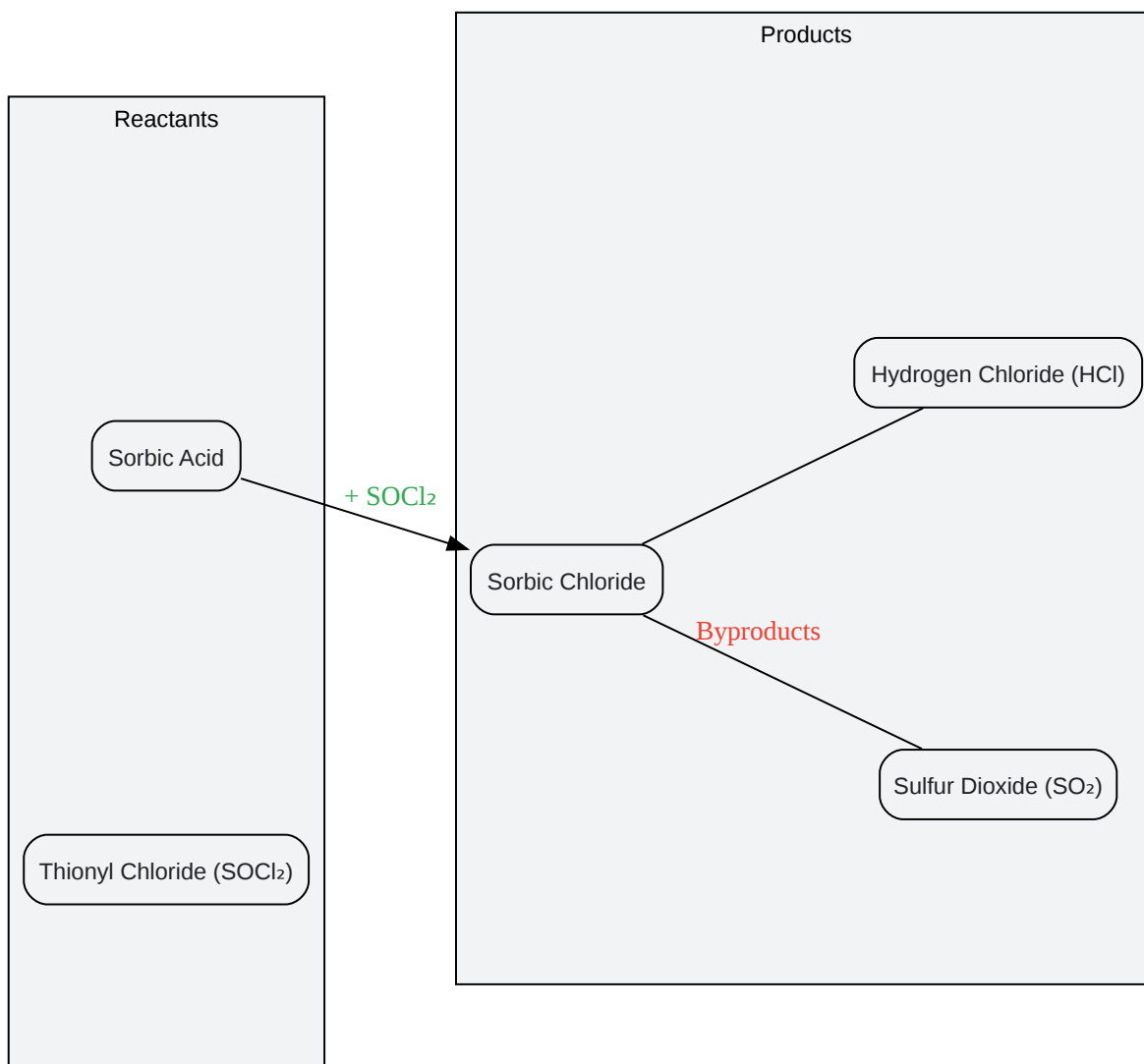
Procedure:

- In a clean, dry round-bottom flask, suspend sorbic acid in an excess of thionyl chloride. A common molar ratio is 1:2 to 1:3 of sorbic acid to thionyl chloride.[8] The reaction can also be performed in an inert solvent like dichloromethane.
- Equip the flask with a reflux condenser fitted with a drying tube to protect the reaction from atmospheric moisture.
- Stir the mixture at room temperature for a short period, then gently heat the reaction mixture to reflux.[9] The reaction progress can be monitored by the cessation of gas evolution (HCl and SO_2). The reaction is typically complete within a few hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. It is crucial to use a trap cooled with dry ice/acetone or liquid nitrogen to capture the volatile and corrosive thionyl chloride.
- The crude **sorbic chloride** can be purified by fractional distillation under reduced pressure.
[7]

Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood as it releases toxic and corrosive gases (HCl and SO₂).
- Thionyl chloride is highly corrosive and reacts violently with water. Handle with appropriate personal protective equipment (gloves, safety glasses, lab coat).

A schematic of the synthesis of **sorbic chloride** from sorbic acid is presented below.



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Caption: Synthesis of **Sorbic Chloride**.

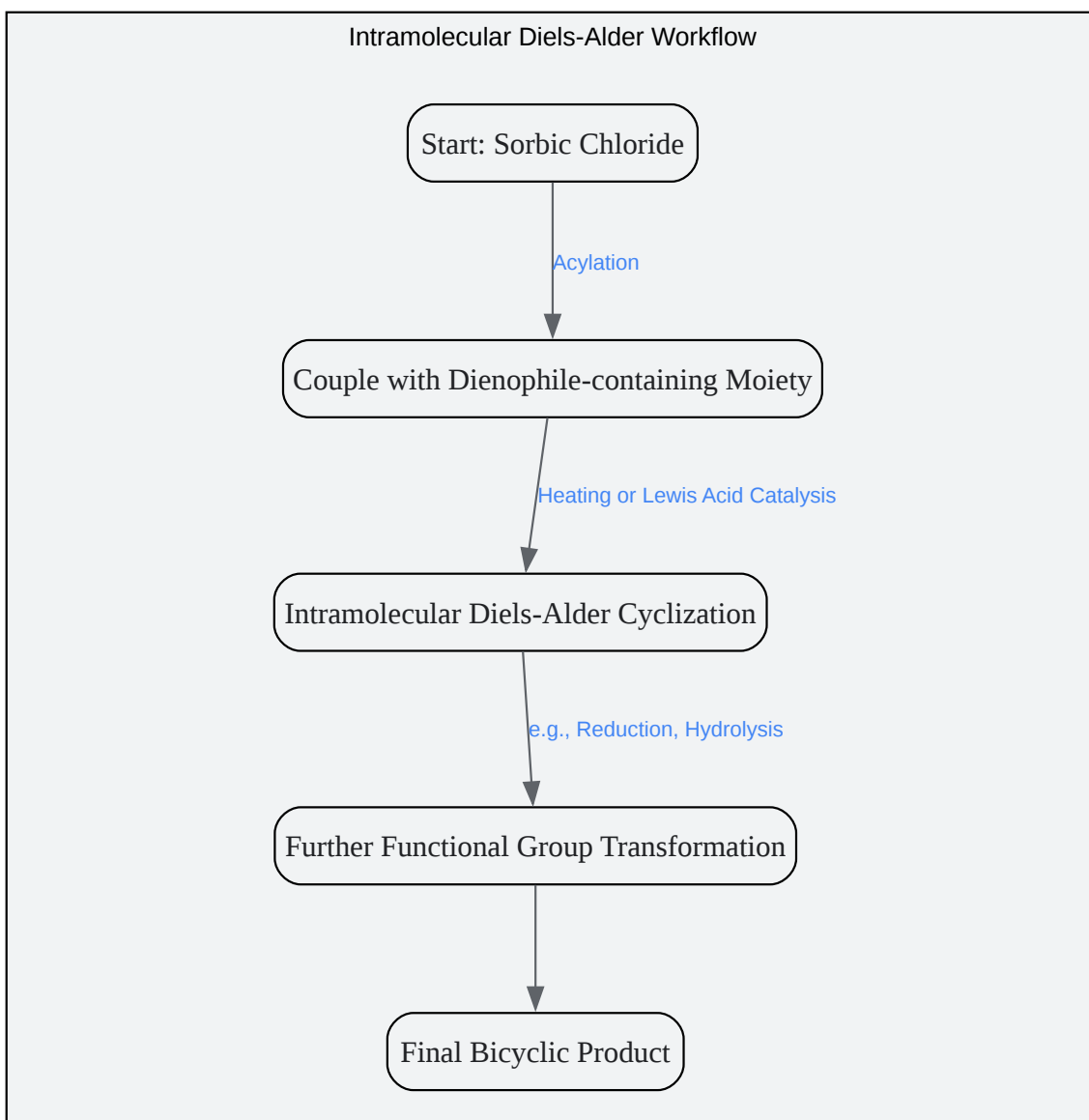
Key Reactions and Applications

Sorbic chloride serves as a key building block in the synthesis of a range of organic compounds.

Diels-Alder Reaction

The conjugated diene system of the sorboyl group can participate as the diene component in Diels-Alder reactions, a powerful method for forming six-membered rings.^[10] **Sorbic chloride** can be used in both intermolecular and intramolecular Diels-Alder reactions to construct complex cyclic systems.^{[11][12][13]}

A generalized workflow for an intramolecular Diels-Alder reaction involving a sorboyl derivative is depicted below.



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Caption: Intramolecular Diels-Alder Workflow.

Preparation of Thiol Esters

Sorbic chloride readily reacts with thiols to form the corresponding α,β -unsaturated thiol esters. These compounds have applications in areas such as materials science and bioorganic chemistry.

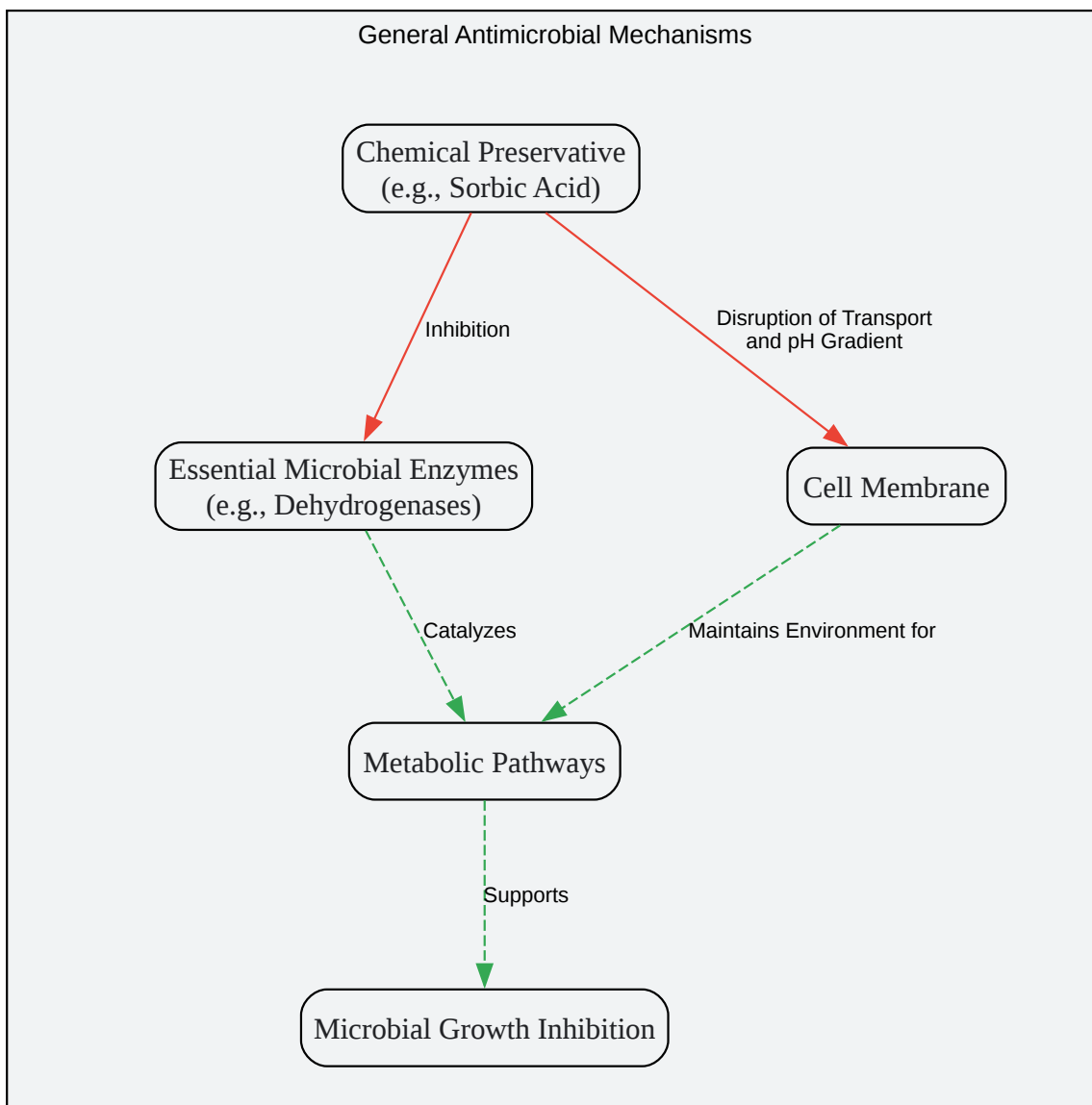
Acylation of Pyrazoles

Sorbic chloride can be used to acylate nitrogen-containing heterocycles like pyrazoles, leading to the formation of N-acylpyrazoles. These derivatives are of interest in medicinal chemistry due to the prevalence of the pyrazole scaffold in bioactive molecules.

Biological Activity and Signaling Pathways

While there is no direct evidence of **sorbic chloride** itself being involved in specific cellular signaling pathways, its parent compound, sorbic acid, and its salts are widely used as antimicrobial agents.^[14] The antimicrobial action of sorbic acid is attributed to several mechanisms, including the inhibition of enzymes, particularly those with sulfhydryl groups, and the disruption of cell membrane function.

The general mechanism of action for many chemical preservatives involves interference with microbial cell processes.



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Caption: Antimicrobial Action of Preservatives.

It is important to note that the reactivity of **sorbic chloride** would likely lead to non-specific interactions with biological macromolecules, and its effects would differ significantly from those

of the less reactive sorbic acid. Further research is needed to elucidate any specific biological signaling roles of **sorbic chloride** or its immediate derivatives.

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